

# 3-Methyl-2-thiophenecarboxaldehyde safety and hazards

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## Compound of Interest

Compound Name: 3-Methyl-2-thiophenecarboxaldehyde

Cat. No.: B051414

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An In-depth Technical Guide to the Safety and Hazards of **3-Methyl-2-thiophenecarboxaldehyde**

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes for qualified professionals and is not a substitute for a formal Safety Data Sheet (SDS). Always consult the most current SDS from your supplier before handling this chemical.

## Chemical Identification

- Chemical Name: **3-Methyl-2-thiophenecarboxaldehyde**
- Synonyms: 3-Methylthiophene-2-carboxaldehyde, 3-Methylthiophene-2-carbaldehyde, 2-Formyl-3-methylthiophene[1][2]
- CAS Number: 5834-16-2[1]
- Molecular Formula: C<sub>6</sub>H<sub>6</sub>OS[1][3]
- Molecular Weight: 126.18 g/mol [1]
- Structure:

- SMILES: O=CC1=C(C)C=CS1[\[3\]](#)
- InChI Key: BSQKBHXYEKVKMN-UHFFFAOYSA-N

## Hazard Identification and Classification

**3-Methyl-2-thiophenecarboxaldehyde** is classified as a hazardous substance according to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals. The primary hazards are related to irritation and combustibility.

### GHS Classification

The compound is identified as an irritant and a combustible liquid.[\[1\]](#)[\[2\]](#)[\[4\]](#)

Hazard Class	Category	GHS Pictogram	Signal Word	Hazard Statement
Skin Corrosion/Irritation	2	GHS07 (Irritant)	Warning	H315: Causes skin irritation <a href="#">[1]</a> <a href="#">[2]</a>
Serious Eye Damage/Eye Irritation	2A	GHS07 (Irritant)	Warning	H319: Causes serious eye irritation <a href="#">[1]</a> <a href="#">[2]</a>
Specific Target Organ Toxicity (Single Exposure)	3	GHS07 (Irritant)	Warning	H335: May cause respiratory irritation <a href="#">[1]</a> <a href="#">[2]</a>
Flammable Liquids	4	None	Warning	H227: Combustible liquid <a href="#">[2]</a> <a href="#">[4]</a>

### Summary of Hazards

- Primary Routes of Exposure: Inhalation, skin contact, eye contact.

- **Health Effects:** The substance is harmful if it comes into contact with the skin or eyes, causing significant irritation.[1] Inhalation of vapors may lead to respiratory tract irritation.[1][2]
- **Physical Hazards:** The material is a combustible liquid, presenting a fire hazard if exposed to heat or ignition sources.[4]

## Physical and Chemical Properties

A summary of the key physical and chemical properties is provided below. Data is compiled from various sources and may vary slightly depending on the grade and purity of the substance.

Property	Value	Source(s)
Physical State	Liquid	[4][5]
Appearance	Colorless to pale yellow or orange clear liquid	[4][6]
Boiling Point	215-217 °C @ 760 mmHg78-80 °C @ 15 mmHg	[5][6]
Density	1.17 g/mL at 25 °C	[7]
Refractive Index	n <sub>20/D</sub> 1.586 - 1.587	[6]
Flash Point	82 °C (179.6 - 180 °F) - closed cup	[5][8]
Solubility	Insoluble in water	[4][6]
Storage Temperature	Store below +30°C	[5]

## Handling, Storage, and Stability

Proper handling and storage are critical to maintain the chemical's integrity and ensure personnel safety.

## Safe Handling

- Avoid contact with skin and eyes.[9]
- Do not breathe vapors or mist.[10]
- Use only in a well-ventilated area, preferably in a chemical fume hood.[11]
- Keep away from heat, sparks, and open flames.[4]
- Take precautionary measures against static discharge.[11]
- Ground and bond containers when transferring material.[11]
- Wear appropriate personal protective equipment (PPE).[4]

## Storage

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[4][10][11]
- The substance is air-sensitive; for long-term storage, keeping it under an inert atmosphere (e.g., nitrogen) is recommended.[10][12]
- Keep away from incompatible materials.[10][12]

## Stability and Reactivity

- Reactivity: No hazardous reactions have been reported under normal processing.[13]
- Chemical Stability: Stable under recommended storage conditions, but is sensitive to air.[10][12][13]
- Conditions to Avoid: Exposure to air, heat, flames, ignition sources, and incompatible materials.[13][14]
- Incompatible Materials: Strong oxidizing agents, strong bases, and strong reducing agents.[10][12][13]
- Hazardous Decomposition Products: Upon combustion, it may produce carbon monoxide, carbon dioxide, and sulfur oxides.[13][14]

## Emergency Procedures and First Aid

Immediate action is required in case of exposure.

- **Eye Contact:** Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Remove contact lenses if present and easy to do. Get immediate medical attention.  
[10][15]
- **Skin Contact:** Wash off immediately with plenty of soap and water while removing all contaminated clothing and shoes. If skin irritation occurs, get medical advice/attention.  
[10][15]
- **Inhalation:** Remove the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.  
[10][15]
- **Ingestion:** Do NOT induce vomiting. Clean mouth with water and seek medical attention.  
[10][11]

## Fire-Fighting and Accidental Release Measures

### Fire-Fighting

- **Suitable Extinguishing Media:** Use dry chemical, carbon dioxide (CO<sub>2</sub>), water spray, or alcohol-resistant foam.  
[4][9][10] Water mist may be used to cool closed containers.  
[15]
- **Specific Hazards:** The substance is a combustible liquid. Containers may explode when heated.  
[15]
- **Protective Equipment:** As in any fire, wear a self-contained breathing apparatus (SCBA) and full protective gear.  
[15]

### Accidental Release

- **Personal Precautions:** Evacuate personnel. Ensure adequate ventilation. Remove all sources of ignition. Avoid breathing vapors and contact with the substance.  
[11]
- **Environmental Precautions:** Prevent the chemical from entering drains or waterways.  
[16]

- Containment and Cleanup: Absorb the spill with inert material (e.g., sand, silica gel, vermiculite) and collect it into a suitable, labeled container for disposal.[11]

## Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical safety goggles or a face shield as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[10]
- Skin and Body Protection: Wear appropriate protective gloves (e.g., nitrile rubber) and clothing to prevent skin exposure.[10]
- Respiratory Protection: Under normal use with adequate ventilation, respiratory protection may not be required. If vapors are generated or ventilation is inadequate, use a NIOSH/MSHA-approved respirator with an organic vapor cartridge.[7][11]

## Experimental Protocols and Toxicological Information

Detailed, substance-specific experimental protocols for the toxicological assessment of **3-Methyl-2-thiophenecarboxaldehyde** are not publicly available in the cited literature. The GHS classifications are typically derived from studies conducted according to standardized guidelines, such as those from the Organisation for Economic Co-operation and Development (OECD).

- Skin Irritation (H315): This classification is generally based on protocols similar to OECD Test Guideline 404 (Acute Dermal Irritation/Corrosion). In such a test, a small amount of the substance is applied to the shaved skin of a test animal (historically rabbits). The site is observed for signs of erythema (redness) and edema (swelling) over a period of several days.
- Eye Irritation (H319): This is determined using methods analogous to OECD Test Guideline 405 (Acute Eye Irritation/Corrosion). The substance is instilled into one eye of an animal, and the effects on the cornea, iris, and conjunctiva are scored and observed over time.
- Specific Target Organ Toxicity - Single Exposure (H335): This classification for respiratory irritation often relies on data from animal inhalation studies (e.g., OECD Test Guideline 403)

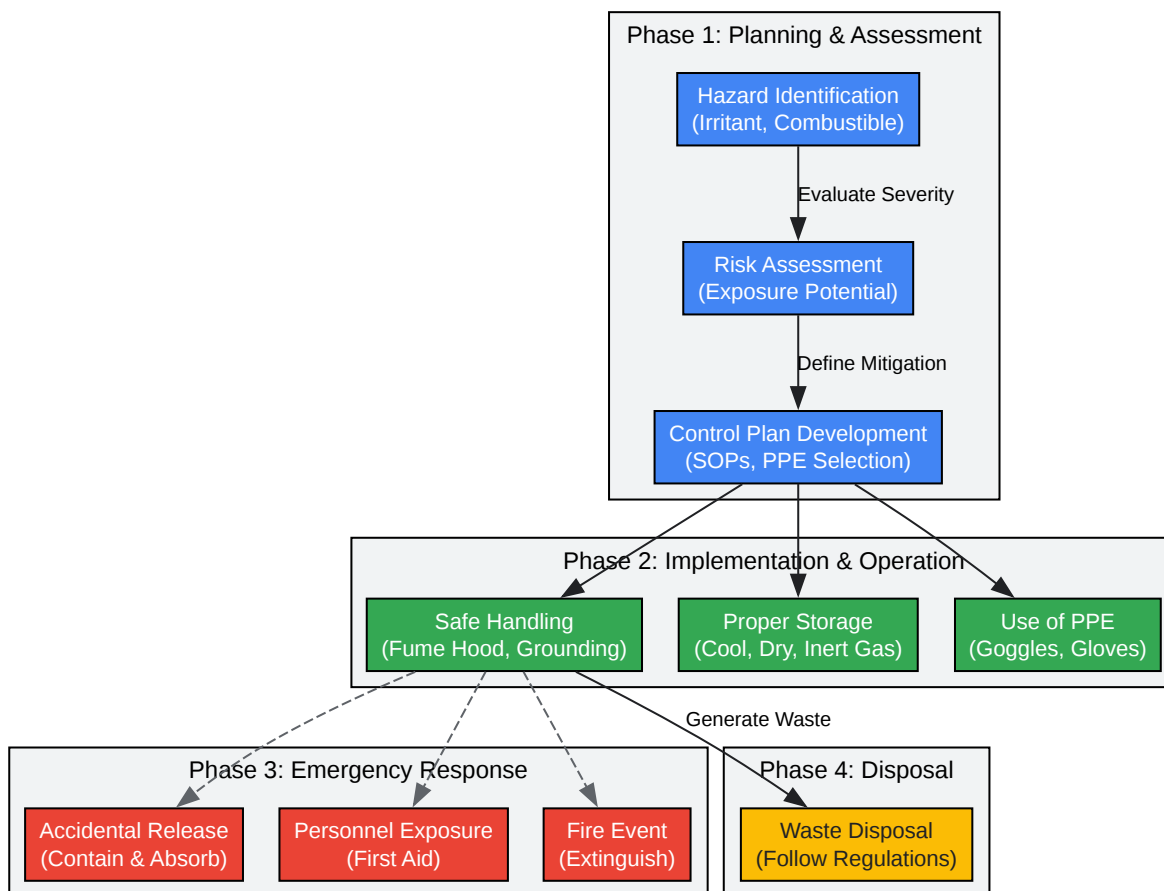
or substantial human experience, where exposure leads to reversible, functional respiratory impairment.

- Toxicological Data: Specific quantitative data such as LD50 (lethal dose, 50%) or LC50 (lethal concentration, 50%) for **3-Methyl-2-thiophenecarboxaldehyde** were not found in the reviewed sources. For the related compound 2-thiophenecarboxaldehyde (CAS 98-03-3), oral LD50 values in rats and mice have been reported as 915 mg/kg and 565 mg/kg, respectively.<sup>[14]</sup> This information may provide a preliminary indication of toxicity but should not be directly extrapolated.

## Disposal Considerations

Dispose of this chemical and its container in accordance with all local, regional, and national regulations. Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste.<sup>[10]</sup><sup>[17]</sup> Do not empty into drains.<sup>[10]</sup>

## Safety Management Workflow



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